

Personal protective equipment for handling 4-O-Demethylisokadsurenin D

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594129

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Essential Safety and Handling Guide for 4-O-Demethylisokadsurenin D

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **4-O-Demethylisokadsurenin D**, a bioactive lignan isolated from *Piper kadsura*.^[1] Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks. The information is based on available safety data sheets and general best practices for handling potent bioactive compounds.

Hazard Identification and Classification

4-O-Demethylisokadsurenin D is classified with several potential hazards that necessitate careful handling. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

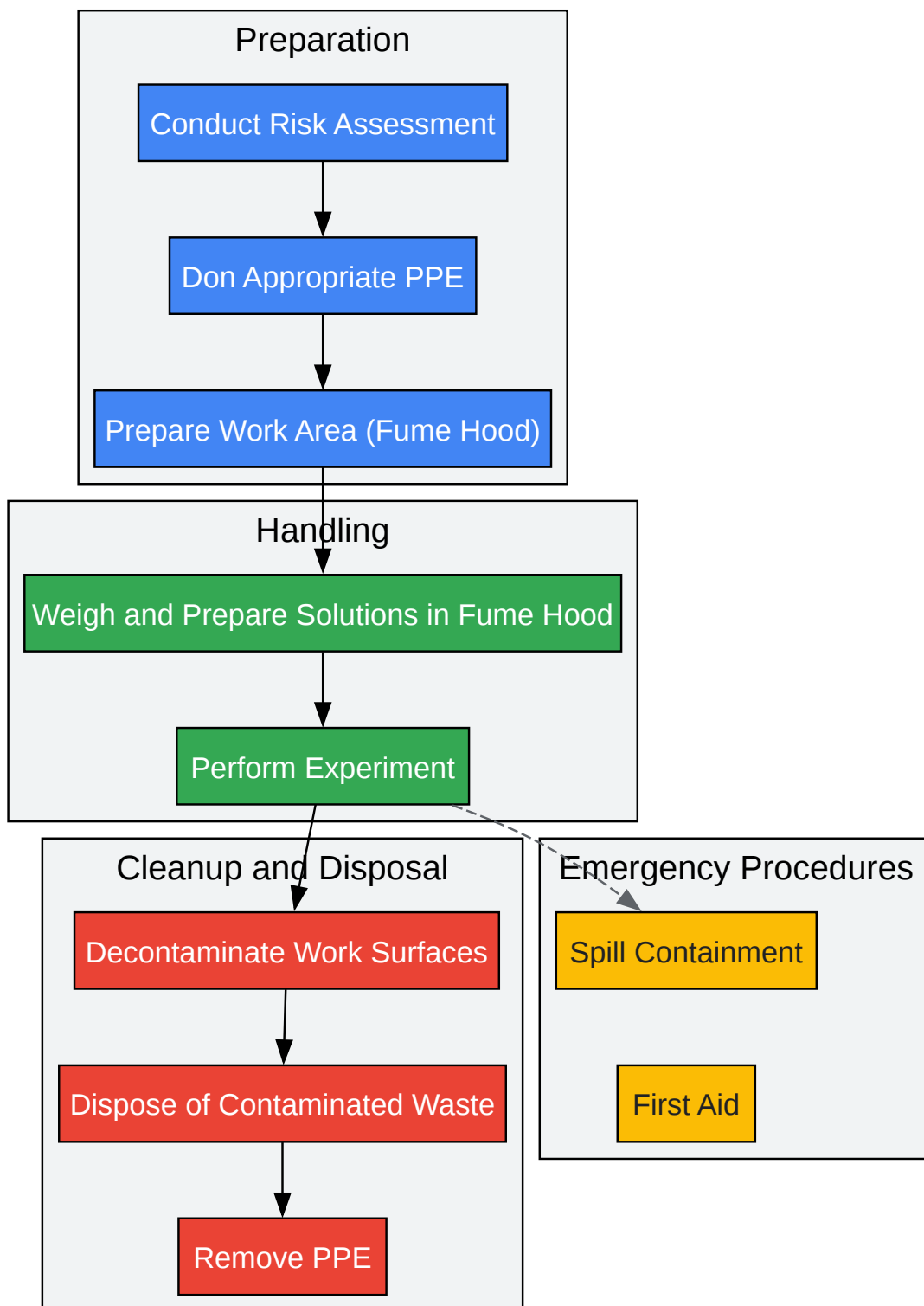
The use of appropriate personal protective equipment is mandatory to prevent accidental exposure. The following PPE should be worn at all times when handling **4-O-Demethylisokadsurenin D**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Wear chemical impermeable gloves (e.g., nitrile or neoprene).[2] Inspect gloves prior to use and change them frequently, especially if contaminated.
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against dust particles and splashes.
Respiratory Protection	NIOSH-approved respirator	Use in a well-ventilated area, preferably within a chemical fume hood.[2] If working outside a fume hood or if dust formation is likely, a respirator is necessary to avoid inhalation.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect the skin and clothing from contamination.

Safe Handling and Operational Workflow

A systematic approach to handling **4-O-Demethylisokadsurenin D** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.

Safe Handling Workflow for 4-O-Demethylisokadsurenin D



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Caption: Workflow for the safe handling of **4-O-Demethylisokadsurenin D**.

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.^[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.^[2] If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for at least 15 minutes.^[2] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.^[2]

Spill and Disposal Plan

- Spills: In case of a spill, avoid dust formation.^[2] Evacuate personnel to a safe area.^[2] Wear appropriate PPE, including respiratory protection.^[2] Cover the spill with an inert absorbent material and collect it in a sealed container for disposal.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not let the product enter drains.

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